

# InChIKey YXKTVDFXDRQTKV-UHFFFAOYSA-N

## research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

### Compound of Interest

Compound Name:	<i>N-benzyl-N-methyl-1-phenylpropan-2-amine</i>
Cat. No.:	B085781

[Get Quote](#)

## In-Depth Technical Guide: Benzphetamine

For Researchers, Scientists, and Drug Development Professionals

### Compound Identification

InChIKey: YXKTVDFXDRQTKV-UHFFFAOYSA-N

Chemical Name: Benzphetamine[1][2]

Synonyms: **N-benzyl-N-methyl-1-phenylpropan-2-amine**, d-Benzphetamine, N-Benzylmethamphetamine[2][3]

CAS Number: 156-08-1[1][2]

Molecular Formula: C17H21N[1][2]

Molecular Weight: 239.36 g/mol [1]

### Introduction

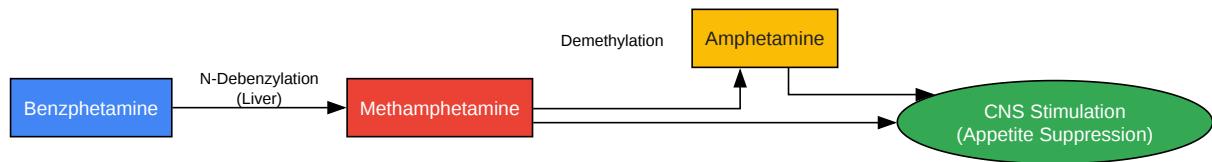
Benzphetamine is a sympathomimetic amine that is structurally related to amphetamine. It is primarily used as a short-term adjunct in the management of exogenous obesity. As a prodrug, benzphetamine is metabolized in the body to its active components, amphetamine and

methamphetamine, which exert their pharmacological effects by stimulating the central nervous system (CNS). This guide provides a comprehensive overview of the available technical data on benzphetamine, focusing on its mechanism of action, metabolic pathways, and relevant experimental findings.

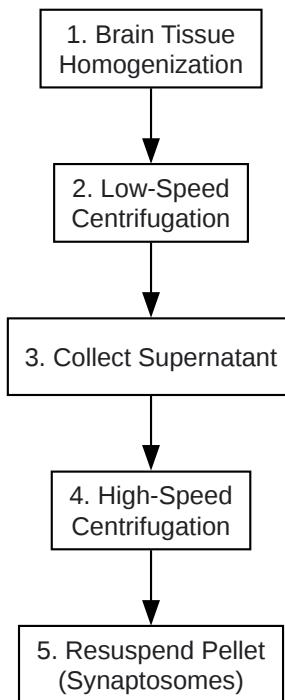
## Mechanism of Action & Metabolism

The primary mechanism of action of benzphetamine is indirect and relies on its in vivo conversion to amphetamine and methamphetamine. These active metabolites are potent CNS stimulants that increase the release and block the reuptake of catecholamines such as dopamine and norepinephrine from presynaptic neurons. The elevated levels of these neurotransmitters in the synaptic cleft lead to increased alertness, reduced fatigue, and appetite suppression.

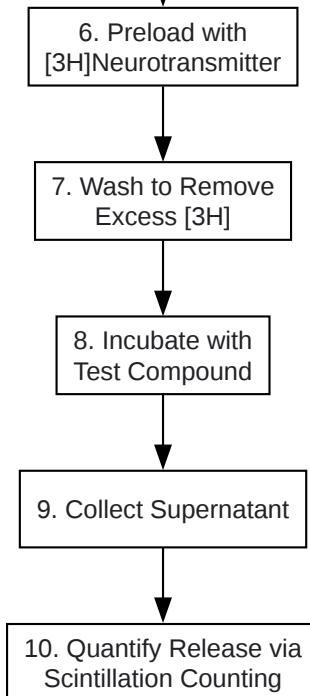
The metabolic conversion of benzphetamine to its active metabolites is a critical step in its pharmacological activity. This process primarily occurs in the liver and involves N-debenzylation to yield methamphetamine, which is subsequently demethylated to amphetamine.



## Synaptosome Preparation



## Neurotransmitter Release Assay

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Benzphetamine (CAS 156-08-1) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 2. Benzphetamine [webbook.nist.gov]
- 3. Benzphetamine | C17H21N | CID 2341 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [InChIKey YXKTVDFXDRQTKV-UHFFFAOYSA-N research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085781#inchikey-yxktvdfxdrqtkv-uhfffaoya-n-research]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)